

Application Notes and Protocols for DOWEX MONOSPHERE C-400: Calculating Operating Capacity

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Compound of Interest

Compound Name: DOWEX MONOSPHERE C-400
H(+)-FORM STRO

Cat. No.: B1181437

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These application notes provide a detailed overview and protocols for determining the operating capacity of DOWEX MONOSPHERE C-400, a uniform particle size, strong acid cation exchange resin. This resin is designed for various applications, including industrial and home water softening. Its high regeneration efficiency and robust mechanical and oxidative stability make it a reliable choice for demanding applications.

Introduction to Operating Capacity

The total capacity of an ion exchange resin is a theoretical value representing the total number of exchangeable ions per unit volume or weight of resin. However, the operating capacity is the practical, achievable capacity under specific operational conditions. It is a more critical parameter for process design and optimization as it reflects the actual performance of the resin in a given application.^[1] The operating capacity is influenced by several factors, including:

- **Influent Water Composition:** The concentration and type of ions to be removed.
- **Service Flow Rate:** The velocity at which the fluid passes through the resin bed.
- **Regenerant Type, Concentration, and Level:** The chemical used to restore the resin's capacity and the efficiency of the regeneration process.

- **Bed Depth:** The height of the resin column.
- **Temperature:** The operating temperature of the system.
- **Endpoint Leakage:** The maximum acceptable concentration of the target ion in the effluent.

Physical and Chemical Properties of DOWEX MONOSPHERE C-400

A summary of the key physical and chemical properties of DOWEX MONOSPHERE C-400 is provided in the table below.

Property	Value
Resin Type	Strong Acid Cation
Matrix	Polystyrene-DVB, gel
Functional Group	Sulfonic Acid
Total Exchange Capacity (min.)	2.2 eq/L
Ionic Form (as shipped)	Na+
Maximum Operating Temperature	130°C (265°F)
pH Range	0-14

Table 1: Physical and Chemical Properties of DOWEX MONOSPHERE C-400.[2]

Recommended Operating Conditions

For optimal performance, the following operating conditions are recommended for DOWEX MONOSPHERE C-400.

Parameter	Recommended Value
Minimum Bed Depth	700 mm (2.4 ft)
Service/Fast Rinse Flow Rate	5-100 m/h (2-40 gpm/ft ²)
Backwash Flow Rate	~10 m/h (2-4 gpm/ft ²)
Regenerant (NaCl) Concentration	5-25%
Total Rinse Water	2-5 Bed Volumes

Table 2: Recommended Operating Conditions for DOWEX MONOSPHERE C-400.[2]

Experimental Protocol for Determining Operating Capacity

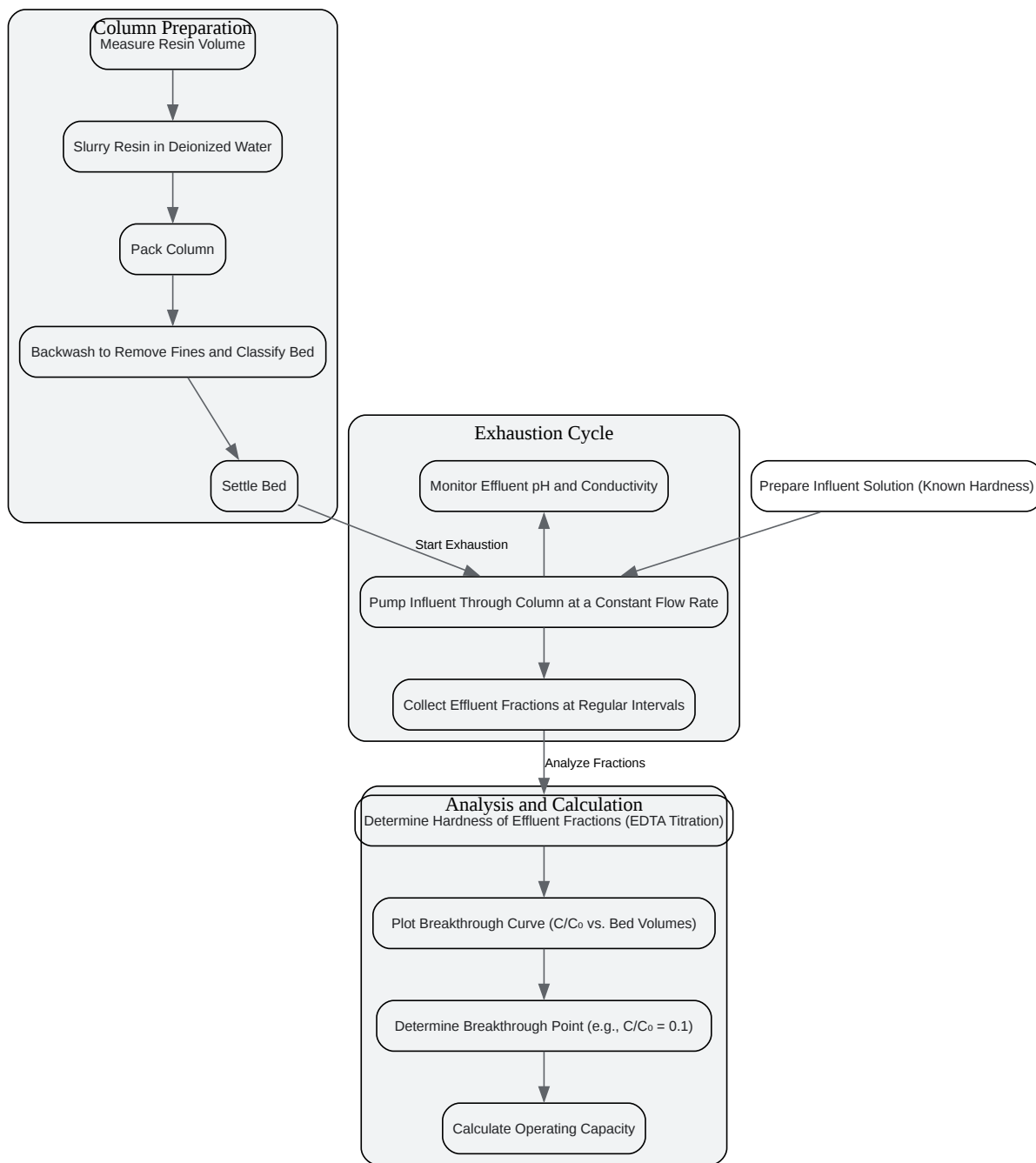
This protocol outlines the steps to experimentally determine the operating capacity of DOWEX MONOSPHERE C-400 for a specific application, such as water softening. The method involves saturating a column of the resin with a solution of known hardness and monitoring the effluent concentration until a predetermined breakthrough point is reached.

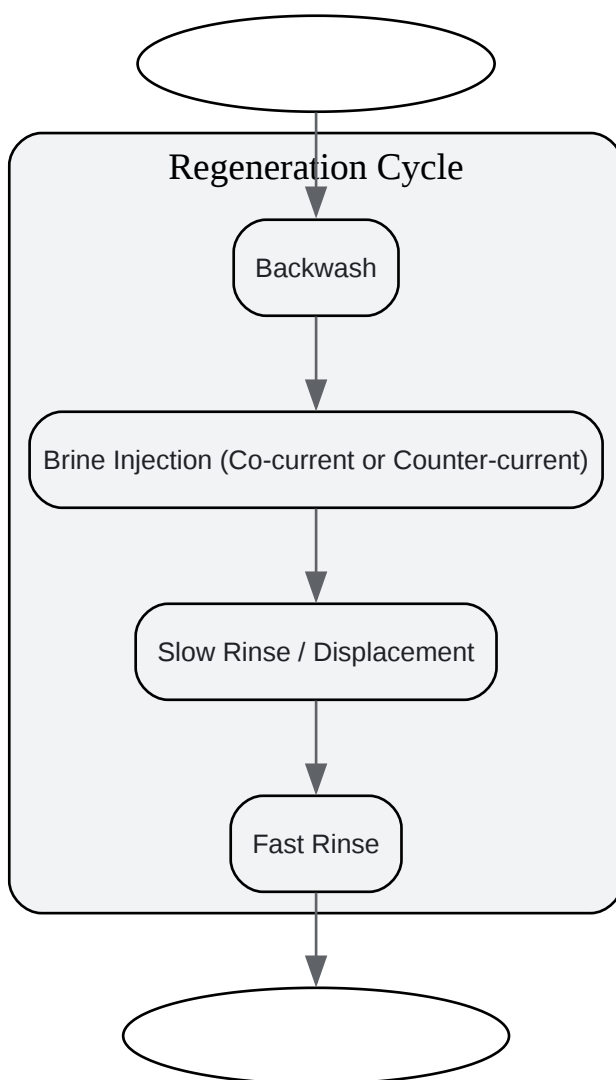
Materials and Equipment

- Glass or acrylic chromatography column (minimum bed depth 700 mm)
- DOWEX MONOSPHERE C-400 resin
- Peristaltic pump or equivalent for controlled flow
- Influent solution with a known concentration of hardness ions (e.g., CaCl₂ and MgCl₂ solution)
- Standardized EDTA solution for hardness titration
- pH meter and conductivity meter
- Appropriate glassware (beakers, graduated cylinders, flasks)

- Deionized water

Experimental Workflow





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References

- 1. dardel.info [dardel.info]
- 2. hytechaquade.com [hytechaquade.com]

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